

delphinidin chloride working solution preparation

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Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

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Working Solution Preparation

The table below summarizes the standard methods for preparing stock and working solutions of **delphinidin chloride**, based on supplier and research protocols [1] [2].

Solution Type	Solvent	Concentration	Preparation Method & Notes
Stock Solution	Anhydrous DMSO	20.8 - 25.0 mg/mL (~61.4 - 73.8 mM)	Dissolve the powder in a known volume of DMSO. Sonication may be needed to aid dissolution. Unstable at room temperature.
In Vitro Working Solution	Cell culture medium (with DMSO)	Varies; e.g., 5 μ M [3]	Dilute the DMSO stock into your cell culture medium. Keep DMSO concentration low (e.g., 0.1% or less) to avoid cytotoxicity.
In Vivo Working Solution (Suspension)	10% DMSO + 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (7.38 mM)	Add stock solution to the SBE- β -CD/saline mixture sequentially. This yields a suspension suitable for oral and intraperitoneal injection [1] [2].

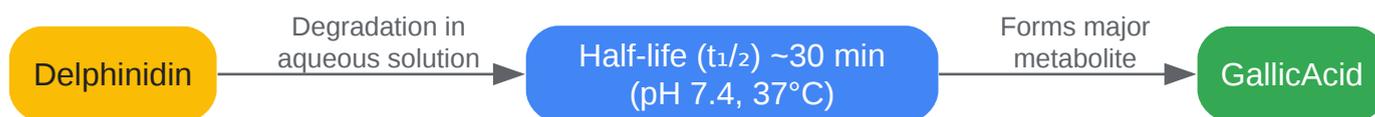
Solution Type	Solvent	Concentration	Preparation Method & Notes
In Vivo Working Solution (Clear Solution)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.08 mg/mL (≥ 6.14 mM)	Add stock solution to co-solvents sequentially. This yields a clear solution for in vivo studies [1] [2].

Stability & Storage Guidelines

Delphinidin chloride is known for its instability in solution, which is a critical factor for experimental success.

- **Key Stability Data:** A study monitoring delphinidin in tissue culture medium (pH 7.4, 37°C) found a **half-life of approximately 30 minutes** [4]. The primary degradation product identified was **gallic acid** [4].
- **Storage Recommendations:**
 - **Powder:** Store at -20°C (desiccated) for up to 3 years, or at 4°C for 2 years. For long-term storage, keep at -80°C [1] [2].
 - **Stock Solution (in DMSO):** Aliquot and store at -80°C for up to 6 months, or at -20°C for 1 month. Avoid repeated freeze-thaw cycles [1] [2].
 - **Golden Rule:** Always prepare a **fresh working solution** on the day of your experiment to ensure compound integrity [1].

The following diagram illustrates the rapid degradation of delphinidin in a physiological environment and the formation of its main metabolite.



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Troubleshooting Common Issues

Here are solutions to frequently encountered problems when working with **delphinidin chloride**.

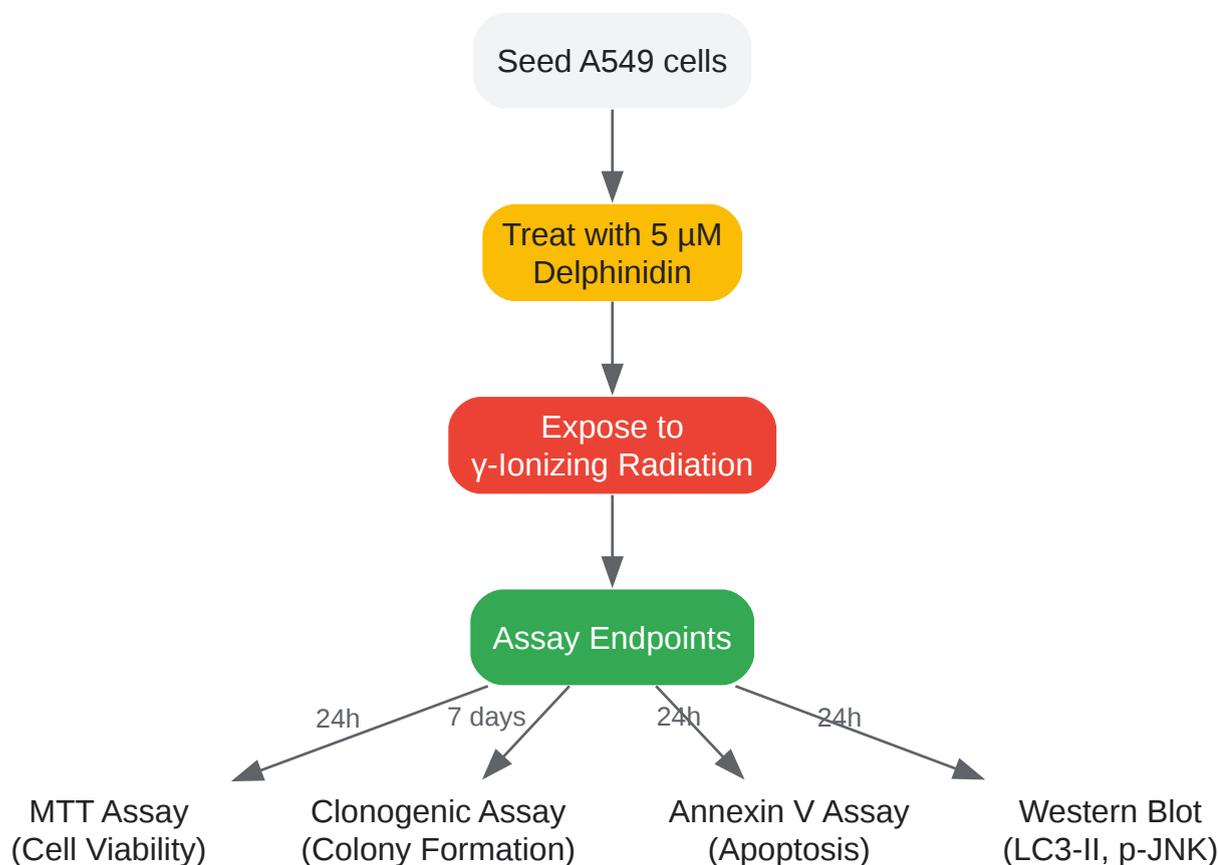
Problem	Possible Cause	Solution & Recommendation
Precipitation in solution	Instability in aqueous buffer; degradation.	• Ensure sequential dilution from DMSO stock into aqueous solvents [1]. • Use co-solvents like PEG300 and Tween-80 for in vivo formulations [1] [2]. • Confirm solution is freshly prepared.
Low cell viability / High cytotoxicity at low doses	Using excessively high, non-physiological concentrations.	• Use low, bioavailable concentrations (nM to low μM range) [4]. • Run a careful dose-response curve (e.g., 0-50 μ M) to find a sub-cytotoxic dose for your cell type [3] [5].
Lack of biological effect	Degraded compound; inactive.	• Use a freshly prepared stock and working solution. • Verify biological activity with a positive control in your assay.
Inconsistent results between experiments	Variable compound potency due to degradation or improper storage.	• Use a fresh aliquot of powder or stock solution for each experiment. • Standardize the time between solution preparation and application to cells.

Experimental Protocol Example: Radiosensitization Assay

To illustrate how delphinidin is used in a specific experiment, here is a methodology adapted from a study investigating its role as a radiation-sensitizing agent in non-small cell lung cancer (NSCLC) cells [3].

- **Key Experimental Parameters:**
 - **Cell Line:** A549 (human NSCLC)
 - **Delphinidin Pre-treatment:** 5 μ M for 24 hours.
 - **Radiation Dose:** γ -ionizing radiation (IR), with a range of 1-20 Gy for clonogenic assays.
 - **Assessment Methods:** MTT assay, clonogenic assay, Annexin V apoptosis assay, Western blot for pathway analysis (e.g., p-JNK, LC3-II) [3].

The workflow for this experiment is outlined below.



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